

# Assessing the Environmental Impact of 2-Methoxypropane: A Comparative Guide

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## Compound of Interest

Compound Name: 2-Methoxypropane

Cat. No.: B122115

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative assessment of the environmental impact of **2-Methoxypropane** (also known as isopropyl methyl ether) and several alternative ether solvents commonly used in research and industry. The information presented is intended to help researchers make informed decisions regarding solvent selection, considering key environmental factors such as biodegradability, aquatic toxicity, and bioaccumulation potential. The data has been compiled from experimental studies and validated predictive models.

## Comparative Environmental Impact Data

The following tables summarize the key environmental hazard data for **2-Methoxypropane** and its alternatives. Experimental data is prioritized, and where unavailable, predicted data from the U.S. Environmental Protection Agency's (EPA) EPI Suite™, a well-established quantitative structure-activity relationship (QSAR) modeling tool, is provided.

Table 1: Biodegradability

Substance	Ready Biodegradability (OECD 301)	Predicted Biodegradation Timeframe
2-Methoxypropane	No experimental data available	Weeks (Predicted)
tert-Butyl methyl ether (MTBE)	Not readily biodegradable	Recalcitrant / Very slow
Cyclopentyl methyl ether (CPME)	Readily biodegradable	Days to weeks
2-Methyltetrahydrofuran (2-MeTHF)	Readily biodegradable	Days to weeks
Diethyl ether (DEE)	Not readily biodegradable	Weeks to months

Table 2: Aquatic Toxicity

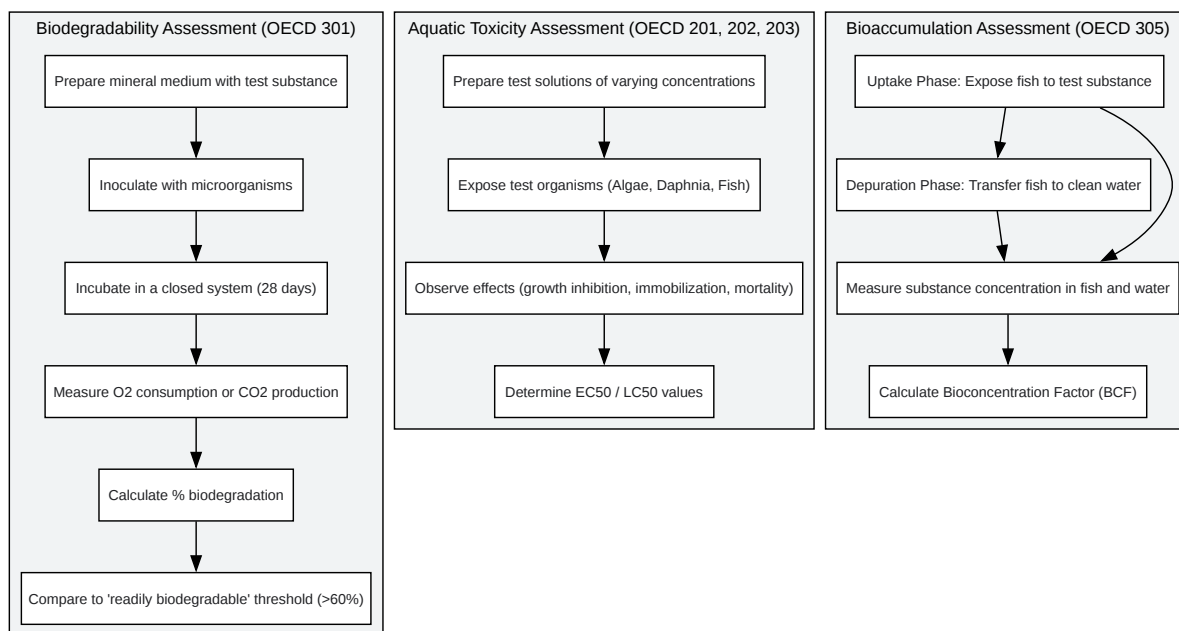
Substance	Fish (96-hr LC50)	Aquatic Invertebrates (48-hr EC50)	Algae (72-hr EC50)
2-Methoxypropane (Predicted)	186.7 mg/L (ECOSAR)	269.8 mg/L (ECOSAR)	134.1 mg/L (ECOSAR)
tert-Butyl methyl ether (MTBE)	>100 mg/L	340 mg/L	>100 mg/L
Cyclopentyl methyl ether (CPME)	>220 mg/L	35 mg/L	>100 mg/L
2-Methyltetrahydrofuran (2-MeTHF)	>100 mg/L	>139 mg/L	>104 mg/L
Diethyl ether (DEE)	>100 mg/L	>100 mg/L	>100 mg/L

Table 3: Bioaccumulation Potential

Substance	Bioconcentration Factor (BCF)	Log Kow (Octanol-Water Partition Coefficient)
2-Methoxypropane (Predicted)	3.16 (EPI Suite™)	1.05 (EPI Suite™)
tert-Butyl methyl ether (MTBE)	1.5	0.94 - 1.3
Cyclopentyl methyl ether (CPME)	No experimental data available	1.57
2-Methyltetrahydrofuran (2-MeTHF)	No experimental data available	1.1
Diethyl ether (DEE)	Low potential	0.89

## Experimental Workflows and Logical Relationships

The following diagrams illustrate the typical workflows for assessing the key environmental impact parameters discussed in this guide.



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Workflow for Environmental Impact Assessment.

## Detailed Experimental Protocols

The following are generalized descriptions of the standardized OECD guidelines frequently used to obtain the data presented in this guide. For detailed procedures, it is essential to refer to the official and most current versions of these guidelines.

### Ready Biodegradability - OECD 301

The OECD 301 guideline provides a set of six methods to assess the ready biodegradability of chemicals. The "Manometric Respirometry Test" (OECD 301F) is a common method:

- **Test Setup:** A solution of the test substance in a mineral medium is inoculated with a small number of microorganisms from a mixed source (e.g., activated sludge from a wastewater treatment plant). The solution is placed in a sealed bottle with a headspace of air.
- **Incubation:** The bottles are incubated in the dark at a constant temperature (e.g., 20-24°C) for 28 days.
- **Measurement:** The consumption of oxygen is measured over the 28-day period using a respirometer. This is a result of the microbial respiration as they biodegrade the test substance.
- **Calculation:** The amount of oxygen consumed is compared to the theoretical oxygen demand (ThOD), which is the total amount of oxygen required to completely oxidize the chemical. The result is expressed as a percentage of biodegradation.
- **Assessment:** A substance is considered "readily biodegradable" if it reaches at least 60% biodegradation within a 10-day window during the 28-day test.

## Aquatic Toxicity

- **Alga, Growth Inhibition Test - OECD 201:**
  - **Test Organism:** A freshwater green alga, such as *Pseudokirchneriella subcapitata*.
  - **Procedure:** Cultures of the algae are exposed to a range of concentrations of the test substance in a nutrient-rich medium for 72 hours.
  - **Endpoint:** The growth of the algae is measured (e.g., by cell counts or fluorescence). The EC50 (Effective Concentration 50%) is the concentration of the substance that causes a 50% reduction in algal growth compared to a control group.
- **Daphnia sp. Acute Immobilisation Test - OECD 202:**
  - **Test Organism:** A small freshwater crustacean, typically *Daphnia magna*.

- Procedure: Young daphnids are exposed to a series of concentrations of the test substance for 48 hours.
- Endpoint: The number of immobilized daphnids (unable to swim) is recorded at 24 and 48 hours. The EC50 is the concentration that immobilizes 50% of the daphnids.
- Fish, Acute Toxicity Test - OECD 203:
  - Test Organism: A freshwater fish species, such as zebrafish (*Danio rerio*) or rainbow trout (*Oncorhynchus mykiss*).
  - Procedure: Fish are exposed to a range of concentrations of the test substance in a flow-through or semi-static system for 96 hours.
  - Endpoint: Mortality is observed and recorded at regular intervals. The LC50 (Lethal Concentration 50%) is the concentration that is lethal to 50% of the test fish.

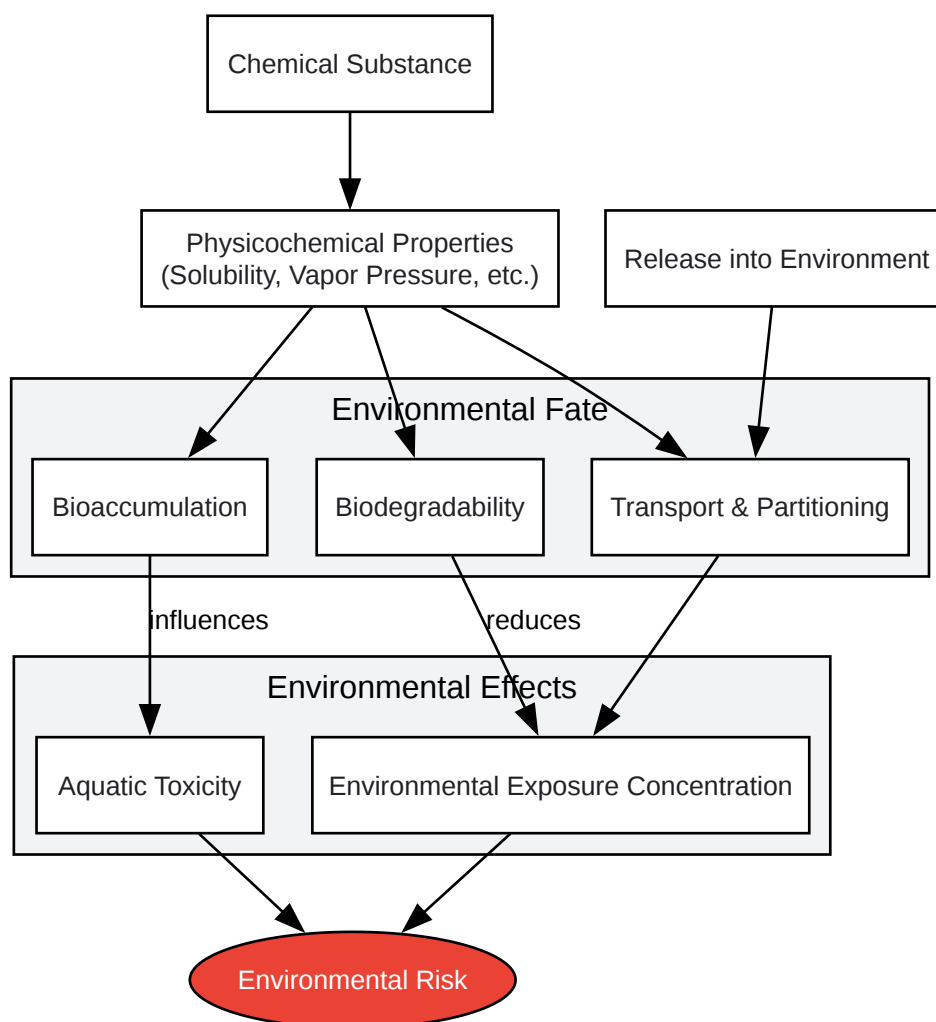
## Bioaccumulation in Fish: Aqueous and Dietary Exposure - OECD 305

This guideline determines the potential for a chemical to accumulate in fish from water.

- Uptake Phase: A group of fish of a single species is exposed to a constant, low concentration of the test substance in the water for a period of time (e.g., 28 days) until a steady state is reached.
- Depuration Phase: The fish are then transferred to a clean, flowing water system without the test substance and observed for a period to allow for the elimination of the substance.
- Sampling and Analysis: Fish and water samples are taken at regular intervals during both phases and analyzed for the concentration of the test substance.
- Calculation: The Bioconcentration Factor (BCF) is calculated as the ratio of the concentration of the chemical in the fish to the concentration in the water at steady state.

# Logical Relationships in Environmental Risk Assessment

The interplay between a substance's properties determines its overall environmental risk. This can be visualized as a logical flow:



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## Key Factors in Environmental Risk Assessment.

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